

In-depth Technical Guide to Trixolane (CAS: 47420-28-0)

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Compound of Interest

Compound Name: *Trixolane*

Cat. No.: *B1305267*

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Introduction

Trixolane, with the CAS number 47420-28-0, is a heterocyclic organic compound identified as 4-[[2-methyl-2-(3,4,5-trimethoxyphenyl)-1,3-dioxolan-4-yl]methyl]morpholine. Its molecular formula is $C_{18}H_{27}NO_6$ and it has a molecular weight of 353.41 g/mol. This document provides a comprehensive technical overview of **Trixolane**, including its physicochemical properties, a detailed synthesis protocol, and an exploration of its potential biological activities and associated pathways.

Physicochemical Properties

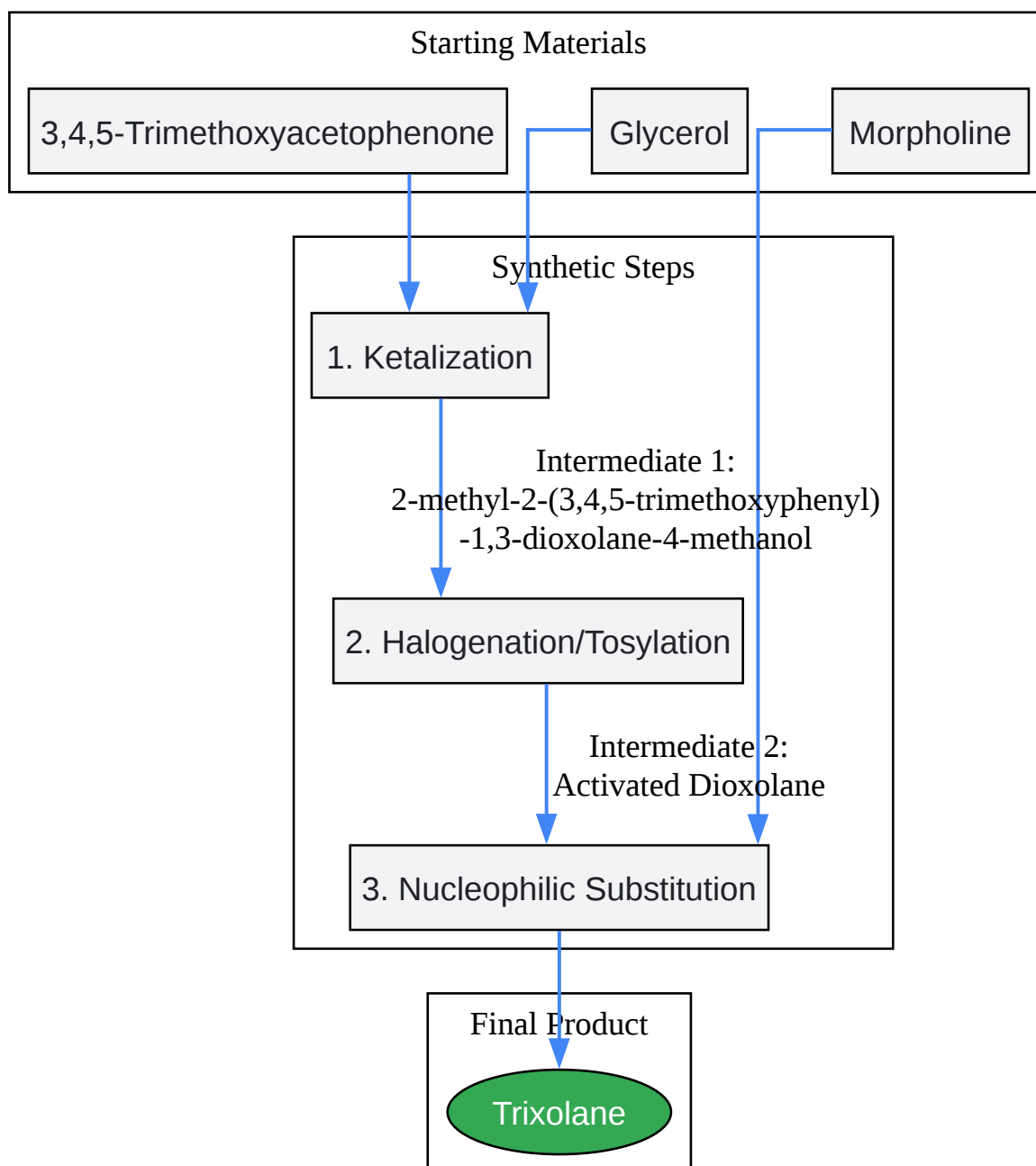
A summary of the known physicochemical properties of **Trixolane** is presented in the table below. This data is crucial for understanding the compound's behavior in various experimental settings.

Property	Value	Source
IUPAC Name	4-[[2-methyl-2-(3,4,5-trimethoxyphenyl)-1,3-dioxolan-4-yl]methyl]morpholine	
CAS Number	47420-28-0	
Molecular Formula	C ₁₈ H ₂₇ NO ₆	
Molecular Weight	353.41 g/mol	
Boiling Point	461.2 °C at 760 mmHg	[1]
Density	1.148 g/cm ³	[1]
Flash Point	132.1 °C	[1]

Synthesis of Trixolane

While a specific, peer-reviewed synthesis protocol for **Trixolane** is not readily available in the public domain, a general synthetic approach can be inferred from the synthesis of structurally related morpholine derivatives. The synthesis would likely involve a multi-step process culminating in the coupling of the morpholine moiety with the substituted dioxolane component.

A plausible synthetic pathway is outlined below. This should be considered a theoretical framework, and experimental conditions would require optimization.



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Caption: Plausible synthetic workflow for **Trixolane**.

Detailed Experimental Protocol (Hypothetical)

The following is a hypothetical, multi-step protocol for the synthesis of **Trixolane** based on common organic chemistry reactions for similar structures.

Step 1: Ketalization to form 2-methyl-2-(3,4,5-trimethoxyphenyl)-1,3-dioxolane-4-methanol

- To a solution of 3,4,5-trimethoxyacetophenone in toluene, add an equimolar amount of glycerol.
- Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid.
- Heat the mixture to reflux with a Dean-Stark apparatus to remove the water formed during the reaction.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and wash with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude product by column chromatography on silica gel to yield the desired dioxolane methanol intermediate.

Step 2: Activation of the Hydroxyl Group

- Dissolve the intermediate from Step 1 in a suitable aprotic solvent, such as dichloromethane, under an inert atmosphere.
- Cool the solution in an ice bath.
- Add a slight excess of a sulfonyl chloride (e.g., p-toluenesulfonyl chloride) or a halogenating agent (e.g., thionyl chloride) and a non-nucleophilic base, such as triethylamine or pyridine.
- Stir the reaction at low temperature and then allow it to warm to room temperature.
- Monitor the formation of the activated intermediate by TLC.
- Once the reaction is complete, quench with water and extract the product into the organic layer.

- Wash the organic layer with dilute acid, saturated sodium bicarbonate, and brine.
- Dry the organic layer, filter, and evaporate the solvent to obtain the activated dioxolane intermediate.

Step 3: Nucleophilic Substitution with Morpholine

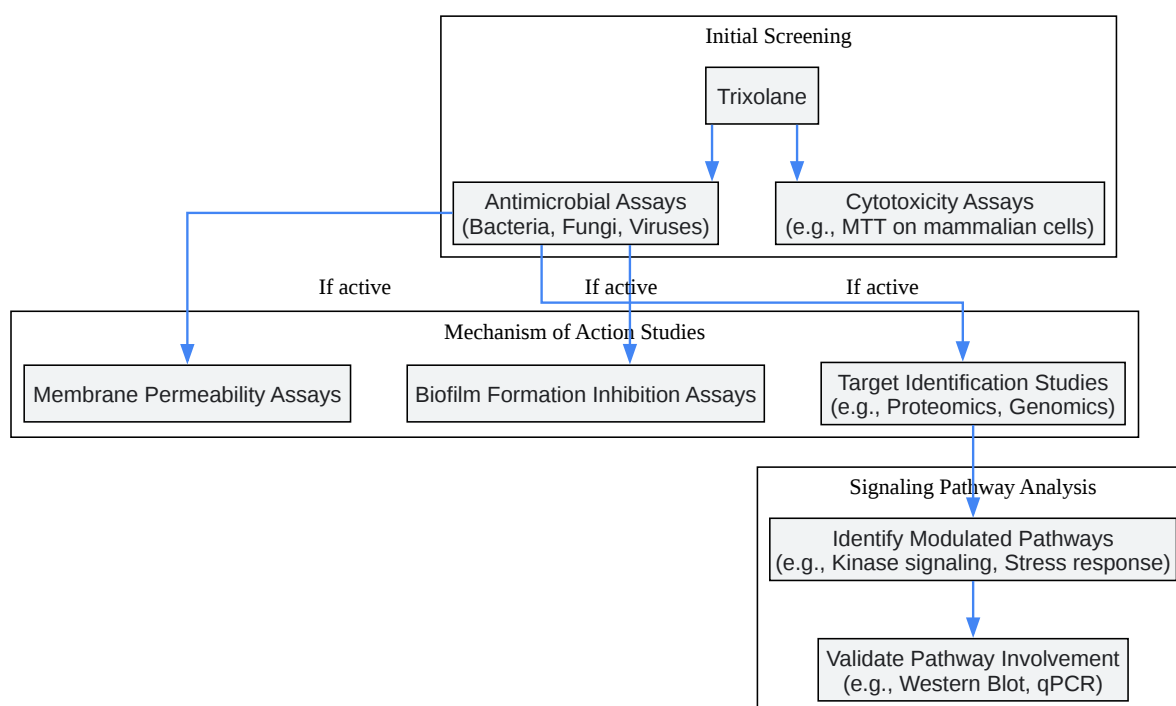
- Dissolve the activated intermediate from Step 2 in a polar aprotic solvent like dimethylformamide (DMF) or acetonitrile.
- Add a slight excess of morpholine to the solution.
- Heat the reaction mixture to a moderate temperature (e.g., 60-80 °C) to facilitate the nucleophilic substitution.
- Monitor the reaction progress by TLC.
- Upon completion, cool the mixture and partition between water and an organic solvent like ethyl acetate.
- Wash the organic layer extensively with water and brine to remove the solvent and any unreacted morpholine.
- Dry the organic layer, filter, and concentrate under vacuum.
- Purify the final product, **Trixolane**, by column chromatography or recrystallization.

Biological Activity and Signaling Pathways

Information in the public domain regarding the specific biological activity and mechanism of action of **Trixolane** is limited. However, a US patent application (US 20100226943 A1) mentions its use in compositions for controlling bioadhesion, which suggests potential applications in preventing biofilm formation or for its antimicrobial properties against bacterial, viral, and fungal pathogens.[2]

The morpholine ring is a common scaffold in medicinal chemistry, and derivatives have shown a wide range of biological activities. The trimethoxyphenyl group is also present in many biologically active compounds, including some that interact with microtubules.

Given the structural motifs, a hypothetical mechanism of action could involve the disruption of microbial cell membranes or interference with key cellular processes. The following diagram illustrates a potential workflow for investigating the biological activity of **Trixolane**.



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Caption: Experimental workflow for elucidating **Trixolane**'s bioactivity.

Further research is required to elucidate the precise molecular targets and signaling pathways modulated by **Trixolane**.

Conclusion

Trixolane (CAS: 47420-28-0) is a morpholine derivative with potential applications in the life sciences, particularly in the area of antimicrobial research. While detailed, publicly available experimental data is currently sparse, this guide provides a foundational understanding of its chemical properties and a theoretical framework for its synthesis and biological investigation. The provided hypothetical protocols and workflows are intended to serve as a starting point for researchers interested in exploring the therapeutic or scientific potential of this compound. Further experimental validation is necessary to confirm these hypotheses and fully characterize the properties of **Trixolane**.

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References

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